SU4984 handling precautions light sensitivity

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Compound Focus: **su4984**

Cat. No.: S548013

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SU4984 Handling and Storage Guide

Aspect	Precautions
Storage (Lyophilized)	Store desiccated at **-20°C**; stable for 36 months [1].
Storage (Solution)	Store solution at **-20°C** protected from light; use within 1 month to prevent potency loss. Aliquot to avoid repeated freeze-thaw cycles [1].
Light Sensitivity	**Protect from light** during storage and experiments. Solution storage instructions indicate photosensitivity [1].
Reconstitution	Soluble in DMSO to 50 mg/mL (149.98 mM). Solution may require ultrasonication [1].

SU4984 Properties & Safety Overview

Property / Aspect	Description
CAS Number	186610-89-9 [1].

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Property / Aspect	Description
Molecular Weight	333.38 g/mol [1].
Mechanism of Action	Cell-permeable, reversible, ATP-competitive inhibitor of **FGFR1** (IC50 = 10-20 µM). Also inhibits **PDGFR** and **IGF-1R** [1] [2].
Appearance	White to yellow solid [1].
Intended Use	**For research use only. Not for human drug use.** [3] [1].
Safety Notice	No specific safety data provided in search results. Handle with standard lab precautions. Consult material safety data sheet (MSDS) for safe handling procedures.

Experimental Protocol for Inhibiting FGFR1 Autophosphorylation

This protocol outlines the use of **SU4984** to inhibit acidic FGF-stimulated FGFR1 tyrosine autophosphorylation in NIH3T3 cells, based on cited research [1].

1. Cell Preparation

- Culture mouse NIH/3T3 cells in standard growth medium.
- Seed cells in appropriate culture plates and allow them to adhere and reach desired confluence.

2. Pre-treatment with SU4984

- Prepare a stock solution of **SU4984** in DMSO.
- Dilute the stock to required concentrations in cell culture medium. **Final concentrations of 10-90 µM** have been used in this assay [1].
- Pre-treat cells with **SU4984** solutions for **5 minutes** [1].

3. Stimulation and Inhibition

- Stimulate the pre-treated cells with acidic FGF (aFGF) to activate FGFR1.

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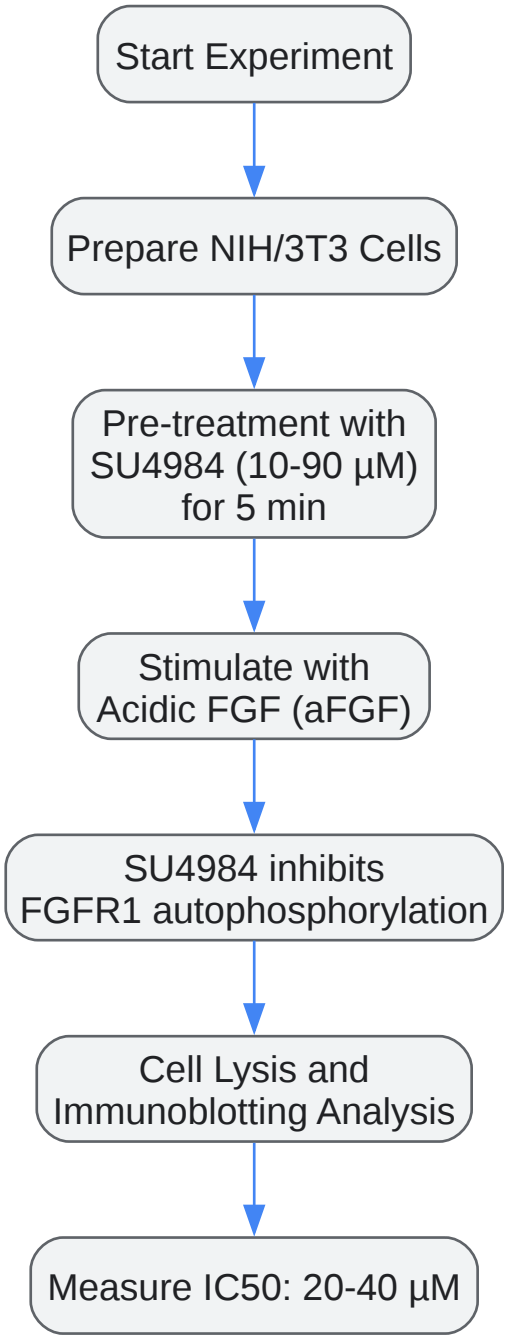
- The **SU4984** inhibitor will compete with ATP to inhibit the receptor's tyrosine kinase activity.

4. Analysis

- After a 5-minute stimulation period, lyse the cells.
- Analyze the level of FGFR1 tyrosine autophosphorylation via **immunoblotting** (Western blot) [1].
- The **IC50 value** for this inhibitory effect in NIH3T3 cells is approximately **20-40 μM** [1].

Experimental Workflow for SU4984



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Frequently Asked Questions (FAQs)

Q1: Why is it crucial to protect SU4984 from light? While the exact degradation pathway isn't detailed, the supplier's specific instruction to store the solution **"protected from light"** strongly indicates that exposure to light can cause photodegradation, leading to a loss of chemical potency and unreliable experimental results [1].

Q2: What is the best practice for preparing and storing a stock solution of SU4984?

- **Solvent:** Use DMSO. The solubility is 50 mg/mL [1].
- **Aliquoting:** Upon first preparation, aliquot the stock solution into single-use vials to minimize repeated freeze-thaw cycles, which can degrade the compound [1].
- **Storage:** Store the aliquots at **-20°C** and ensure they are **protected from light**. Use within one month [1].

Q3: My experimental results with SU4984 are inconsistent. What should I check? First, verify your handling and storage procedures:

- **Light Exposure:** Confirm the compound and its solutions were never left out under bright lights for extended periods.
- **Solution Age:** Check how long your stock solution has been stored. If it's beyond one month, its potency may have decreased. Prepare a fresh aliquot [1].
- **Freeze-Thaw Cycles:** Avoid repeatedly thawing and refreezing the main stock. Use aliquots.
- **Concentration Verification:** Ensure your working concentrations are accurately calculated and diluted from the stock.

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References

1. | FGFR1 Inhibitor | MedChemExpress SU 4984 [medchemexpress.com]

2. 3-[4-(1-formylpiperazin-4-yl)-benzylidenyl]... | DrugBank Online [go.drugbank.com]

3. SU4984 | FGFR/PDGFR/IGF-1R inhibitor [adooq.com]

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